

Unraveling the Molecular Architecture of Cladosporide C: A Technical Guide

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Compound of Interest

Compound Name: *Cladosporide C*

Cat. No.: *B1246838*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth characterization of the chemical structure of **Cladosporide C**, a triterpenoid isolated from the fungus *Cladosporium* sp. This document details the experimental protocols for its isolation and structural elucidation, presents a comprehensive summary of its spectroscopic data, and discusses its reported biological activity.

Introduction

Cladosporide C is a pentanorlanostane-type triterpenoid identified as a secondary metabolite from the fungal genus *Cladosporium*. Its structural characterization is crucial for understanding its biosynthetic pathway and for enabling further investigation into its potential pharmacological applications, particularly its noted antifungal properties. This guide serves as a comprehensive resource for researchers engaged in natural product chemistry, mycology, and drug discovery.

Isolation of Cladosporide C

The isolation of **Cladosporide C** was achieved from the culture broth of *Cladosporium* sp. IFM 49189. The following protocol outlines the key steps in the extraction and purification process.

Fungal Cultivation and Extraction

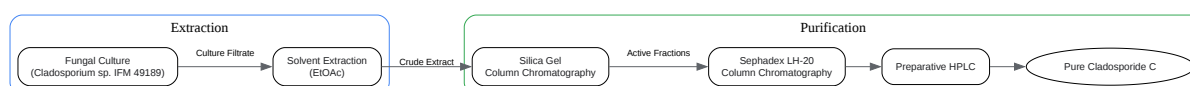
Cladosporium sp. was cultured in a suitable broth medium to promote the production of secondary metabolites. The culture filtrate was then extracted with an organic solvent to

partition the crude mixture of compounds.

Chromatographic Purification

The crude extract underwent a series of chromatographic separations to isolate the individual compounds. This multi-step process is essential for obtaining pure **Cladosporide C**.

Experimental Workflow for Isolation and Purification



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Caption: Workflow for the isolation and purification of **Cladosporide C**.

Structural Elucidation

The chemical structure of **Cladosporide C** was determined through a combination of spectroscopic techniques, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution mass spectrometry (HR-MS) was employed to determine the elemental composition of **Cladosporide C**.

Mass Spectrometry Data for Cladosporide C

Technique	High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FABMS)
Molecular Formula	C ₂₅ H ₄₀ O ₃
Calculated Mass	388.2977
Observed Mass [M+H] ⁺	389.3055

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy provided detailed information about the carbon skeleton and the connectivity of protons and carbons, ultimately leading to the complete structural assignment of **Cladosporide C**.

¹³ C NMR (125 MHz, CDCl ₃) Data for Cladosporide C		¹ H NMR (500 MHz, CDCl ₃) Data for Cladosporide C	
Carbon No.	δ _c (ppm)	Proton(s)	δ _h (ppm, mult., J in Hz)
3	78.9	H-3	3.22 (dd, J=11.5, 4.4)
4	40.4	H-4	2.45 (m)
5	50.7	H-5	1.40 (m)
8	134.4		
9	134.3		
10	37.0		
13	44.0		
14	49.8		
17	51.9	H-17	1.55 (m)
20	36.3	H-20	2.15 (m)
21	18.2	H ₃ -21	0.98 (d, J=6.8)
22	68.1	H-22	3.40 (dq, J=9.8, 6.3)
28	28.0	H ₃ -28	1.00 (s)
29	15.6	H ₃ -29	0.88 (s)
30	208.4	H-30	9.73 (s)
31	16.5	H ₃ -31	1.15 (d, J=7.3)
32	11.8	H ₃ -32	0.68 (s)

Chemical Structure of Cladosporide C

Based on the comprehensive analysis of the spectroscopic data, the structure of **Cladosporide C** was established as a pentanorlanostane triterpenoid.

(Image of the chemical structure of **Cladosporide C** would be placed here in a full whitepaper)

Biological Activity

Cladosporide C has demonstrated notable antifungal activity, particularly against *Aspergillus fumigatus*.

Antifungal Activity of Cladosporide C	
Test Organism	<i>Aspergillus fumigatus</i>
Activity	Antifungal

Conclusion

This technical guide has provided a detailed overview of the initial characterization of **Cladosporide C**'s chemical structure. The presented data and experimental protocols offer a valuable resource for researchers interested in the further exploration of this natural product and its potential therapeutic applications. The complete structural elucidation through spectroscopic analysis provides a solid foundation for future synthetic efforts and structure-activity relationship studies.

- To cite this document: BenchChem. [Unraveling the Molecular Architecture of Cladosporide C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1246838#initial-characterization-of-cladosporide-c-s-chemical-structure\]](https://www.benchchem.com/product/b1246838#initial-characterization-of-cladosporide-c-s-chemical-structure)

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